

EB-47 dihydrochloride solubility and stability issues

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Compound of Interest

Compound Name: *EB-47 dihydrochloride*

Cat. No.: *B15585080*

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EB-47 Dihydrochloride Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility and stability of **EB-47 dihydrochloride**. Find troubleshooting tips and frequently asked questions to ensure successful experimental outcomes.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing stock solutions of **EB-47 dihydrochloride**?

A1: For in vitro experiments, DMSO is the recommended solvent for preparing stock solutions of **EB-47 dihydrochloride**.^[1] For in vivo studies, several solvent systems can be used, including combinations of DMSO, PEG300, Tween-80, Saline, SBE- β -CD, and Corn Oil.^[1]

Q2: What is the solubility of **EB-47 dihydrochloride** in common solvents?

A2: The solubility of **EB-47 dihydrochloride** varies depending on the solvent. Please refer to the table below for detailed solubility information.

Q3: How should I store stock solutions of **EB-47 dihydrochloride**?

A3: Stock solutions of **EB-47 dihydrochloride** should be aliquoted and stored at -80°C for up to 6 months or at -20°C for up to 1 month.^[1] It is important to use newly opened DMSO due to its hygroscopic nature, which can affect solubility.^[1] Avoid repeated freeze-thaw cycles.^[1]

Q4: My **EB-47 dihydrochloride** solution appears cloudy or has precipitates. What should I do?

A4: If you observe precipitation or phase separation, gentle heating and/or sonication can be used to aid dissolution.^[1] Ensure the solution is clear before use. For aqueous stock solutions, it is recommended to filter and sterilize with a 0.22 µm filter before use.^[1]

Q5: What is the mechanism of action of **EB-47 dihydrochloride**?

A5: **EB-47 dihydrochloride** is a potent and selective inhibitor of Poly(ADP-ribose) polymerase-1 (PARP-1).^{[1][2]} It acts as a mimic of the substrate NAD⁺ and binds to the nicotinamide and adenosine subsites of the enzyme.^{[1][2]} This inhibition of PARP-1 is critical in the context of DNA repair pathways.

Data Presentation

Table 1: Solubility of **EB-47 Dihydrochloride**

Solvent	Concentration (mg/mL)	Molar Concentration (mM)	Notes
DMSO	62.5	102.38	Ultrasonic assistance may be needed. Use newly opened DMSO. [1]
Water	33.33	54.60	Ultrasonic assistance may be needed. [1]
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.5	≥ 4.10	Results in a clear solution. [1]
10% DMSO, 90% (20% SBE-β-CD in Saline)	≥ 2.5	≥ 4.10	Results in a clear solution. [1]
10% DMSO, 90% Corn Oil	≥ 2.5	≥ 4.10	Results in a clear solution. [1]

Table 2: Stability of **EB-47 Dihydrochloride** Stock Solutions

Storage Temperature	Duration	Recommendations
-80°C	6 months	Sealed storage, away from moisture. [1]
-20°C	1 month	Sealed storage, away from moisture. [1]

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

- Weigh out a precise amount of **EB-47 dihydrochloride** powder.

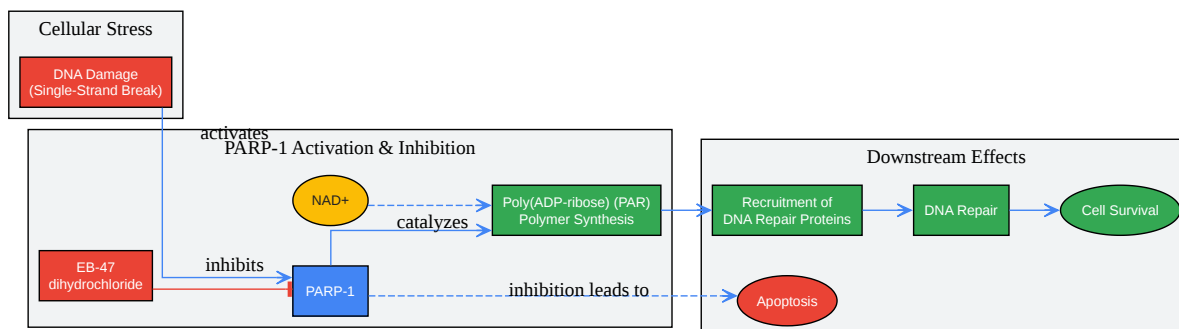
- Calculate the required volume of DMSO to achieve a 10 mM concentration. The molecular weight of **EB-47 dihydrochloride** is approximately 610.45 g/mol .
- Add the calculated volume of fresh, high-quality DMSO to the powder.
- If necessary, use an ultrasonic bath to facilitate dissolution until the solution is clear.
- Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -80°C for long-term storage or -20°C for short-term storage.

Protocol 2: Preparation of an In Vivo Formulation (Example)

This protocol is an example for preparing a working solution for in vivo experiments. It is recommended to prepare fresh solutions for immediate use.[\[1\]](#)

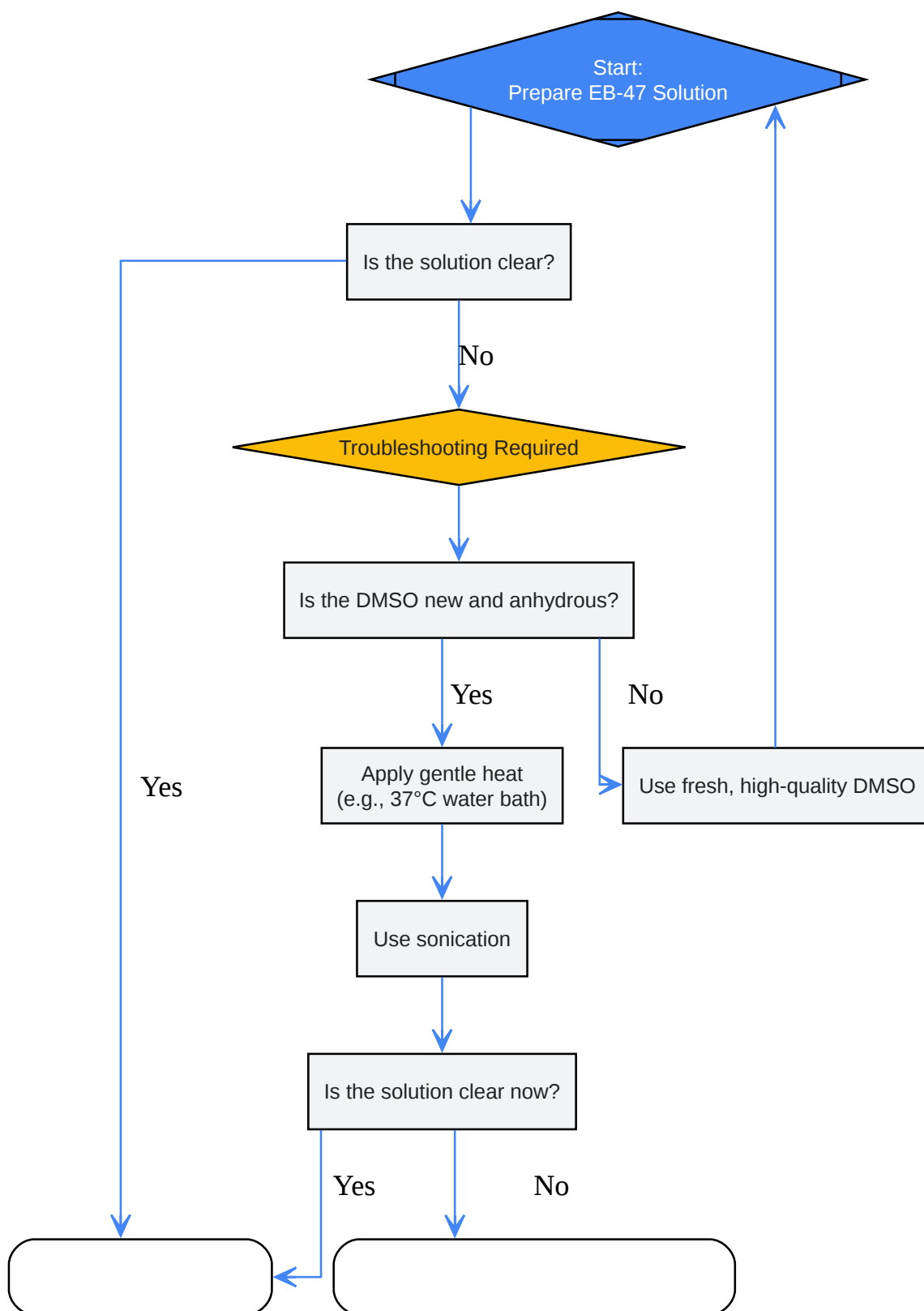
- Prepare a 25 mg/mL stock solution of **EB-47 dihydrochloride** in DMSO.
- To prepare a 1 mL working solution, take 100 µL of the 25 mg/mL DMSO stock solution and add it to 400 µL of PEG300. Mix thoroughly.
- Add 50 µL of Tween-80 to the mixture and mix until uniform.
- Add 450 µL of saline to adjust the final volume to 1 mL.
- The final solution will have a concentration of 2.5 mg/mL.

Mandatory Visualizations



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EB-47 dihydrochloride inhibits PARP-1, disrupting DNA repair.



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Workflow for troubleshooting EB-47 solubility issues.

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References

- [1. medchemexpress.com \[medchemexpress.com\]](#)
- [2. medchemexpress.com \[medchemexpress.com\]](#)
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